

Technical Guide: Isotopic Labeling & Stability of (S)-Timolol-d9 (Maleate)

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Compound of Interest

Compound Name: (S)-Timolol-d9 (maleate)

Cat. No.: B12423472

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Executive Summary

(S)-Timolol-d9 (maleate) is the deuterated isotopologue of the non-selective

-adrenergic antagonist Timolol.^[1] It serves as the "gold standard" Internal Standard (IS) for LC-MS/MS bioanalysis due to its identical chromatographic behavior to the analyte while providing a distinct mass shift (+9 Da).

This guide focuses on the structural integrity of the deuterium label, the synthetic causality ensuring high isotopic purity, and the bioanalytical logic required to prevent cross-talk during mass spectrometry.

Molecular Architecture & Isotopic Design

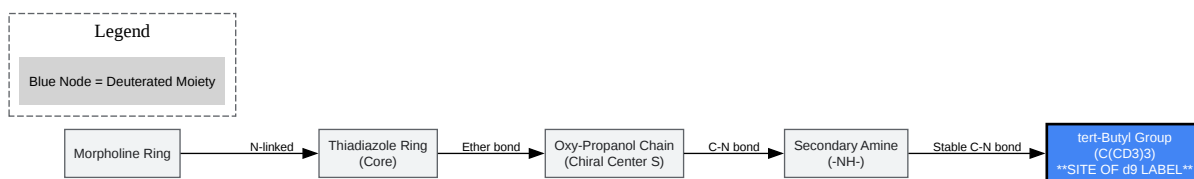
The choice of the tert-butyl group as the labeling site is not arbitrary; it is a strategic decision based on chemical stability and synthetic accessibility.

- Compound: (S)-Timolol-d9 Maleate^{[1][2]}
- Chemical Name: (S)-1-(tert-butyl-d9-amino)-3-[(4-morpholino-1,2,5-thiadiazol-3-yl)oxy]-2-propanol maleate^[2]

- Isotopic Modification: Nine deuterium atoms replace the hydrogen atoms on the tert-butyl moiety.
- Mass Shift: The substitution of 9 protons (H) with 9 deuterons (D) results in a mass increase of +9.056 Da.

Structural Diagram (DOT)

The following diagram illustrates the molecular connectivity and the specific location of the stable isotope label.



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Caption: Molecular connectivity of (S)-Timolol-d9. The d9 label is exclusively located on the tert-butyl group, ensuring metabolic and chemical stability.

Synthesis & Quality Control

The synthesis of (S)-Timolol-d9 typically follows a convergent route. The critical step is the introduction of the isotopic label via d9-tert-butylamine. This reagent is commercially available with high isotopic purity (>99 atom % D), which directly translates to the final product.

Synthetic Protocol (Convergent)

- Precursor Preparation: The core scaffold, 3-chloro-4-morpholino-1,2,5-thiadiazole, is reacted with (S)-glycidol (or an equivalent chiral epoxide precursor) to form the Epoxide Intermediate.

- **Isotopic Labeling (Critical Step):** The Epoxide Intermediate is subjected to a ring-opening nucleophilic attack by d9-tert-butylamine.
 - Why this step? Introducing the label at the final stage minimizes the risk of isotopic dilution and reduces the cost of using excess deuterated reagents.
- **Salt Formation:** The resulting free base is treated with maleic acid in a solvent (e.g., isopropanol/acetone) to crystallize the stable maleate salt.

Quality Control Parameters

Parameter	Specification	Rationale
Chemical Purity	> 98%	Essential to prevent non-labeled impurities from interfering with quantitation.
Isotopic Purity	> 99% d9	Minimizes the presence of d0-d8 isotopologues (the "M+0" contribution) which would cause false positives in the analyte channel.
Chiral Purity	> 99% ee (S-isomer)	Timolol is administered as the S-enantiomer; the IS must match the analyte's stereochemistry to co-elute perfectly.

Stability Profile

Understanding the stability of the label is paramount for accurate bioanalysis.

Isotopic Stability (Trustworthiness)

The deuterium atoms in (S)-Timolol-d9 are bonded to carbon atoms in a tert-butyl arrangement (hybridized).

- **Non-Exchangeable:** Unlike deuterium on heteroatoms (O-D, N-D) which exchanges instantly with solvent protons, the C-D bonds on the tert-butyl group are chemically inert under standard physiological and analytical conditions (pH 2–10).
- **No Back-Exchange:** You can confidently use protic solvents (Methanol, Water) in your mobile phase without washing off the label.

Chemical Stability

- **Solid State:** The maleate salt is highly stable when stored at -20°C, protected from light and moisture.
- **Solution State:** Timolol is sensitive to photodegradation.
 - **Protocol:** All stock solutions and samples should be processed under low-light conditions or in amber glassware.
 - **pH Sensitivity:** Stability is optimal at pH ~3–5. Avoid prolonged exposure to highly alkaline conditions (pH > 10) which can promote degradation.

Bioanalytical Protocol (LC-MS/MS)[3]

This section details the validated workflow for using (S)-Timolol-d9 as an Internal Standard.

Mass Spectrometry Logic (MRM Transitions)

Timolol undergoes a characteristic fragmentation involving the loss of the tert-butyl amino side chain (often as isobutene or a related fragment).

- **Analyte (Timolol):**
 - **Precursor:** 317.2 (
 -)
 - **Product:** 261.0 (Loss of 56 Da,
 -)

- Internal Standard (Timolol-d9):
 - Precursor: 326.2 (

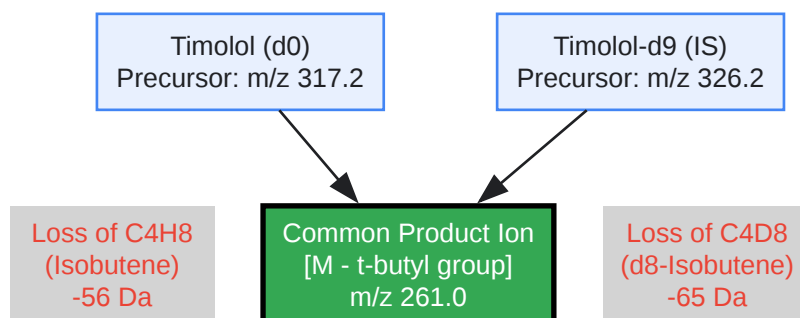
, 317 + 9)
 - Product: 261.0 (Loss of 65 Da,

+ H rearrangement)

Critical Insight: Note that both the analyte and the IS produce the same product ion (m/z 261.0).

- Why is this acceptable? The precursor ions (317 vs. 326) are separated by 9 Da. Modern triple quadrupoles (Q1 resolution) can easily distinguish these parents. The lack of a unique product ion for the IS is a trade-off for the high sensitivity of the 261 fragment.
- Crosstalk Check: Ensure Q1 isolation width is set to "Unit" or tighter (0.7 FWHM) to prevent the high-abundance analyte parent from bleeding into the IS channel.

Fragmentation Pathway Diagram



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Caption: MS/MS fragmentation logic. Both analyte and IS yield the common m/z 261.0 core fragment after losing the tert-butyl group.

Experimental Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).

- Mobile Phase A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (or Methanol).[3]
- Gradient: 10% B to 90% B over 3-5 minutes.
- Sample Preparation:
 - Aliquot 50 μ L plasma.
 - Add 200 μ L IS working solution (Timolol-d9 in ACN).
 - Vortex (1 min) and Centrifuge (10,000 rpm, 5 min).
 - Inject supernatant.

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